

# Evaluating the performance of different gamma counters for I-125 detection

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Iodine-125**  
Cat. No.: **B085253**

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## A Head-to-Head Comparison of Modern Gamma Counters for I-125 Detection

For researchers, scientists, and drug development professionals relying on accurate quantification of **Iodine-125** (I-125), selecting the optimal gamma counter is a critical decision. This guide provides an objective comparison of the performance of several common gamma counters, supported by manufacturer-provided data and detailed experimental protocols to enable independent performance evaluation.

## Key Performance Indicators for I-125 Detection

The efficacy of a gamma counter in I-125 detection is primarily determined by its detection efficiency, background radiation, and energy resolution.

- **Detection Efficiency:** This is the ratio of detected radioactive events to the total number of radioactive disintegrations occurring in the sample. Higher efficiency translates to shorter counting times and greater sensitivity for low-activity samples. For I-125, a counting efficiency of over 70% is generally recommended for quality assurance in applications like radioimmunoassays (RIA).<sup>[1]</sup>
- **Background Radiation:** These are counts registered by the detector that do not originate from the sample. A low background is crucial for accurately measuring low-level radioactivity. Effective lead shielding is the primary means of reducing background.

- Energy Resolution: This is the ability of the detector to distinguish between gamma rays of slightly different energies. Good energy resolution is important for isolating the I-125 photopeak from background and scattered radiation, thereby improving measurement accuracy.

## Comparative Analysis of Gamma Counter Specifications

The following table summarizes the key performance specifications for I-125 detection of several commercially available gamma counters. The data presented is based on manufacturer documentation. It is important to note that direct, independent, side-by-side experimental comparisons are not readily available in published literature. Therefore, the provided experimental protocols are essential for users to conduct their own in-house evaluations.

Feature	PerkinElmer 2470 Wizard <sup>2</sup>	PerkinElmer 2480 Wizard <sup>2</sup>	Hidex Automatic Gamma Counter (AMG)	Berthold Technologies Multi Crystal Counter LB 2111
Detector Type	Thallium-activated Sodium Iodide (NaI(Tl)) crystal <sup>[2]</sup>	Thallium-activated Sodium Iodide (NaI(Tl)) crystal <sup>[3][4]</sup>	3-inch Thallium-activated Sodium Iodide (NaI(Tl)) crystal <sup>[5][6]</sup>	12 x 1.25" borehole NaI(Tl) crystal with photomultiplier tube <sup>[7]</sup>
Typical I-125 Counting Efficiency	Information not publicly available	Information not publicly available, but designed for high-energy emitters	~78% (open window) <sup>[5][8]</sup>	~75% <sup>[7]</sup>
Energy Range	15 - 1000 keV <sup>[2]</sup>	15 - 2000 keV <sup>[3]</sup>	Up to 2000 keV (optional up to 4 MeV) <sup>[8][9]</sup>	10 - 510 keV <sup>[7]</sup>
Maximum Count Rate for I-125	~6 million DPM (~5 million CPM) <sup>[2]</sup>	~10 million DPM (~8 million CPM); up to 30 million DPM with high activity mode <sup>[3]</sup>	Up to 10 million CPM <sup>[8]</sup>	Information not publicly available
Typical Background	Information not publicly available	Information not publicly available	< 328 cpm (Open Window) <sup>[10]</sup>	Information not publicly available
Lead Shielding	Minimum 12 mm around detector assembly, 30 mm against conveyor <sup>[2]</sup>	Minimum 50 mm around detector assembly, 75 mm against conveyor <sup>[3]</sup>	55 mm internal, 80 mm on conveyor side <sup>[5][10]</sup>	6 mm around each detector (12 mm between detectors) <sup>[7]</sup>

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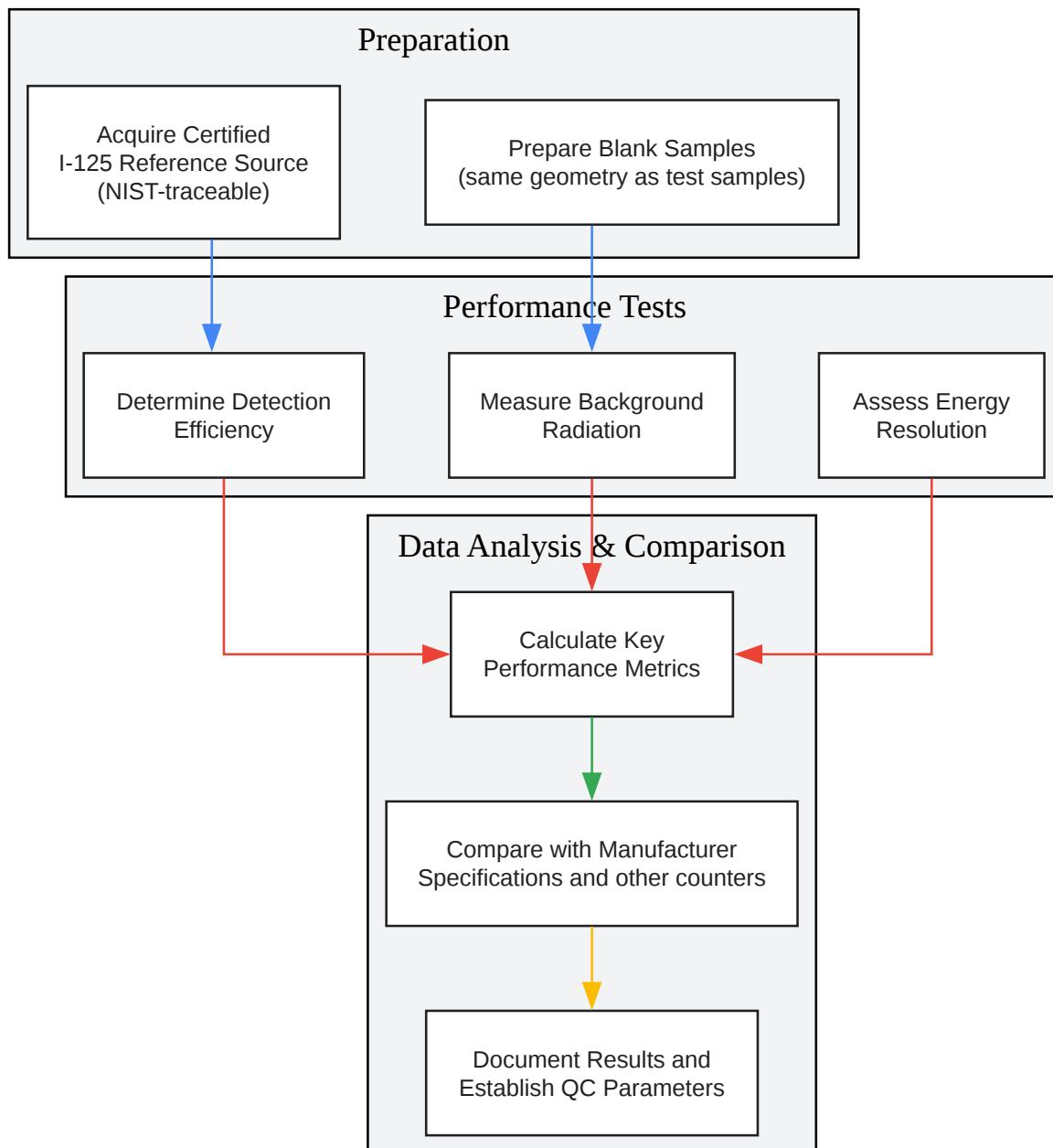
Sample Capacity	550 or 1000 samples[2][11]	270 or 1000 samples[3][11]	Up to 250 (13mm vials) or 78 (28mm vials)[10]	12 or 24 samples at a time[12]
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## Experimental Protocols for Performance Evaluation

To ensure the selected gamma counter meets the specific needs of your laboratory, it is crucial to perform independent performance verification. The following are detailed protocols for key experiments.

## Experimental Workflow for Gamma Counter Performance Evaluation



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*Workflow for evaluating gamma counter performance.*

## Protocol 1: Determination of I-125 Detection Efficiency

Objective: To calculate the percentage of I-125 disintegrations that are detected by the gamma counter.

**Materials:**

- Certified I-125 reference source with a known activity (in Becquerels, Bq) and a certificate of calibration traceable to a national standards laboratory (e.g., NIST).[\[1\]](#)
- Sample tubes of the same type and geometry used for routine assays.
- Pipettes for accurate volume transfer.
- The gamma counter to be evaluated.

**Methodology:**

- Source Preparation: a. Allow the I-125 reference source to decay to an activity level that is within the linear range of the gamma counter (typically < 1,000,000 CPM to avoid significant dead time effects). b. Accurately pipette a known volume of the I-125 reference solution into a sample tube. The volume should be consistent with the laboratory's standard operating procedures. c. Prepare at least three replicate samples to assess reproducibility.
- Counting: a. Set the gamma counter's energy window to the manufacturer's recommended settings for I-125 (typically centered around 27-35 keV). b. Count each replicate sample for a sufficient time to achieve good counting statistics (e.g., at least 10,000 counts). Record the counts per minute (CPM).
- Calculation: a. Calculate the expected disintegrations per minute (DPM) of the reference source at the time of measurement, accounting for radioactive decay from the calibration date. The half-life of I-125 is approximately 59.4 days.  $DPM = \text{Activity (Bq)} * 60$  b. Calculate the Detection Efficiency (%) for each replicate:  $\text{Efficiency (\%)} = (\text{Average CPM} / \text{DPM}) * 100$  c. Calculate the mean and standard deviation of the detection efficiency from the replicates.

## Protocol 2: Measurement of Background Radiation

**Objective:** To determine the baseline count rate of the gamma counter in the absence of a radioactive sample.

**Materials:**

- Blank samples: sample tubes filled with a non-radioactive medium (e.g., water or buffer) that is identical in volume and geometry to the samples being analyzed.
- The gamma counter to be evaluated.

Methodology:

- Sample Preparation: a. Prepare at least three blank samples.
- Counting: a. Place the blank samples in the gamma counter. b. Using the same I-125 energy window as for sample counting, count each blank sample for an extended period (e.g., 10-30 minutes) to obtain a statistically reliable background count. Record the counts per minute (CPM).
- Analysis: a. Calculate the average and standard deviation of the background CPM from the replicate blank samples. This average value should be subtracted from all subsequent sample measurements.

## Protocol 3: Assessment of Energy Resolution

Objective: To evaluate the detector's ability to distinguish the I-125 photopeak.

Materials:

- An unquenched I-125 source of moderate activity.
- The gamma counter to be evaluated, with access to the multichannel analyzer (MCA) spectrum display.

Methodology:

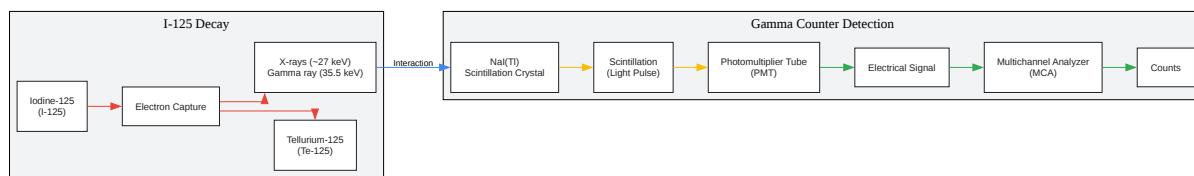
- Spectrum Acquisition: a. Place the I-125 source in the detector. b. Acquire a gamma-ray spectrum for a time sufficient to obtain a well-defined photopeak for the 35.5 keV gamma emission of I-125.
- Data Extraction from the Spectrum: a. Identify the channel number corresponding to the maximum height of the 35.5 keV photopeak (Peak Channel). b. Determine the Full Width at

Half Maximum (FWHM) of the photopeak. This is the width of the peak (in channels) at half of its maximum height.

- Calculation: a. Calculate the Energy Resolution (%):  $\text{Energy Resolution (\%)} = (\text{FWHM} / \text{Peak Channel}) * 100$  b. A lower percentage indicates better energy resolution.

## I-125 Decay and Detection Pathway

**Iodine-125** undergoes radioactive decay by electron capture, resulting in the emission of characteristic X-rays and a low-energy gamma ray. These emissions are what the NaI(Tl) crystal in the gamma counter detects.



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*Simplified pathway of I-125 decay and detection.*

## Conclusion

The selection of a gamma counter for I-125 detection should be based on a thorough evaluation of its performance characteristics. While manufacturer specifications provide a useful starting point, conducting in-house performance verification using standardized protocols is essential to ensure the chosen instrument meets the specific accuracy and sensitivity requirements of your research. The PerkinElmer Wizard<sup>2</sup> series, Hidex AMG, and Berthold LB 2111 all offer robust solutions for I-125 counting, with variations in detector design, shielding, and sample capacity that may make one more suitable than another for a particular laboratory's

workflow and applications. By utilizing the protocols outlined in this guide, researchers can make an informed decision based on empirical data.

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- To cite this document: BenchChem. [Evaluating the performance of different gamma counters for I-125 detection]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085253#evaluating-the-performance-of-different-gamma-counters-for-i-125-detection>]

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